

# Personal protective equipment for handling DNSAH-15N2

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## Compound of Interest

Compound Name: DNSAH-15N2

Cat. No.: B12379759

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## Essential Safety and Handling Guide for DNSAH-15N2

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling 3,5-Dinitrosalicylhydrazide-15N2 (**DNSAH-15N2**). The following procedures and recommendations are based on the safety data sheet for the structurally identical, non-isotopically labeled compound, 3,5-dinitrosalicylohydrazide.

## Personal Protective Equipment (PPE)

When handling **DNSAH-15N2**, it is imperative to use appropriate personal protective equipment to prevent contact with skin and eyes and to avoid inhalation of dust or aerosols.<sup>[1]</sup> The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications and Remarks
Eye and Face Protection	Safety glasses with side shields or goggles	Ensure a snug fit to prevent airborne particles from entering the eyes.
Skin Protection	Chemical-impermeable gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use.
Lab coat or other protective clothing	Should be worn to prevent skin contact.	
Respiratory Protection	NIOSH/MSHA-approved respirator	Required if handling large quantities, if dust or aerosols are generated, or in case of fire. <sup>[1]</sup>

## Health Hazard Information

**DNSAH-15N2** is a hydrazide derivative of 3,5-Dinitrosalicylic acid. While a specific safety data sheet for the isotopically labeled compound is not available, the safety data for the parent compound, 3,5-dinitrosalicylohydrazide, and the related 3,5-Dinitrosalicylic acid, indicate potential hazards.

Hazard Category	Description
Acute Oral Toxicity	Harmful if swallowed. <sup>[2][3]</sup>
Skin Irritation	Causes skin irritation. <sup>[2][3]</sup>
Eye Irritation	Causes serious eye irritation or damage. <sup>[2][3]</sup>
Respiratory Irritation	May cause respiratory irritation. <sup>[2]</sup>

## Handling and Storage

Proper handling and storage are crucial to maintaining the integrity of the compound and ensuring laboratory safety.

Aspect	Procedure
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation of dust and aerosols.[1] Use non-sparking tools to prevent ignition.[1]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.[1]

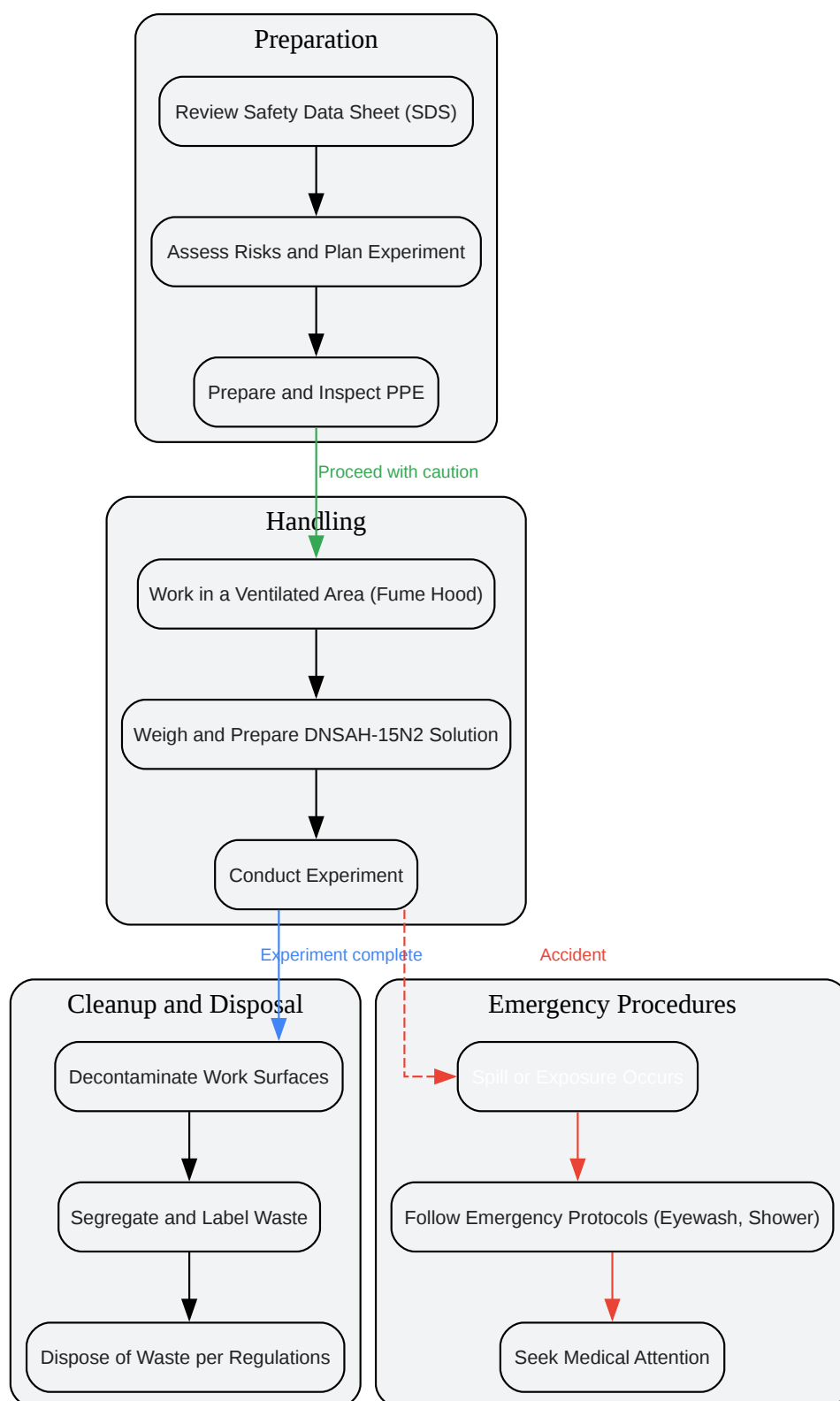
## Accidental Release and Disposal

In the event of a spill or accidental release, follow these procedures to mitigate exposure and environmental contamination.

Procedure	Action
Accidental Release	Evacuate personnel from the affected area.[1] Wear appropriate PPE, including respiratory protection, chemical-impermeable gloves, and protective clothing.[1] Absorb the spill with an inert, dry material and place it in a suitable, closed container for disposal.[1]
Disposal	Dispose of waste material in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains.[1]

## Experimental Workflow and Safety Protocol

The following diagram illustrates the logical workflow for safely handling **DNSAH-15N2**, from initial preparation to final disposal.



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